

Commercial Suppliers and Technical Guide for 4-(Tert-butyl)cinnamic acid

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest
Compound Name: 4-(Tert-butyl)cinnamic acid
Cat. No.: B018105

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-(Tert-butyl)cinnamic acid**, a valuable building block in pharmaceutical research and development. It includes information on commercial suppliers, detailed experimental protocols for its synthesis and purification, and explores its potential biological activities and associated signaling pathways.

Commercial Availability

4-(Tert-butyl)cinnamic acid (CAS No: 1208-65-7) is readily available from various chemical suppliers. The purity and quantity offered can vary, and it is important to consider specific requirements of your research. A summary of commercial suppliers is provided in the table below for easy comparison.

Supplier	Purity	Available Quantities	Additional Info
Apollo Scientific	98% ^[1]	5g, 10g, 25g ^[1]	Catalyst
2a biotech	98% ^[2]	Inquire for details	Catalyst
Yuanye Bio-Technology	95%	Inquire for details	Product
Biosynth	Research Grade	Inquire for details	Part of portfolio
Thermo Scientific Chemicals	(Predominantly trans, 97% for a related compound, 3,5-Di-tert-butyl-4-hydroxycinnamic acid) ^[5]	10g, 50g (for the related compound) ^[5]	Offered

Experimental Protocols

Synthesis of 4-(Tert-butyl)cinnamic Acid via Knoevenagel Condensation

The Knoevenagel condensation is a widely used method for the synthesis of cinnamic acids and their derivatives.^[6] This protocol is adapted from general organic chemistry texts.

Materials:

- 4-tert-butylbenzaldehyde
- Malonic acid
- Pyridine
- Piperidine (catalyst)
- Toluene (solvent)
- Hydrochloric acid (HCl)
- Sodium bicarbonate (NaHCO₃)
- Ethyl acetate

- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-tert-butylbenzaldehyde (1 equivalent) and malonic acid
- Add pyridine (2.5 equivalents) and a catalytic amount of piperidine to the mixture.
- Heat the reaction mixture to reflux and stir for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and dilute it with ethyl acetate.
- Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification of 4-(Tert-butyl)cinnamic Acid by Recrystallization

Materials:

- Crude 4-(Tert-butyl)cinnamic acid
- Ethanol
- Deionized water

Procedure:

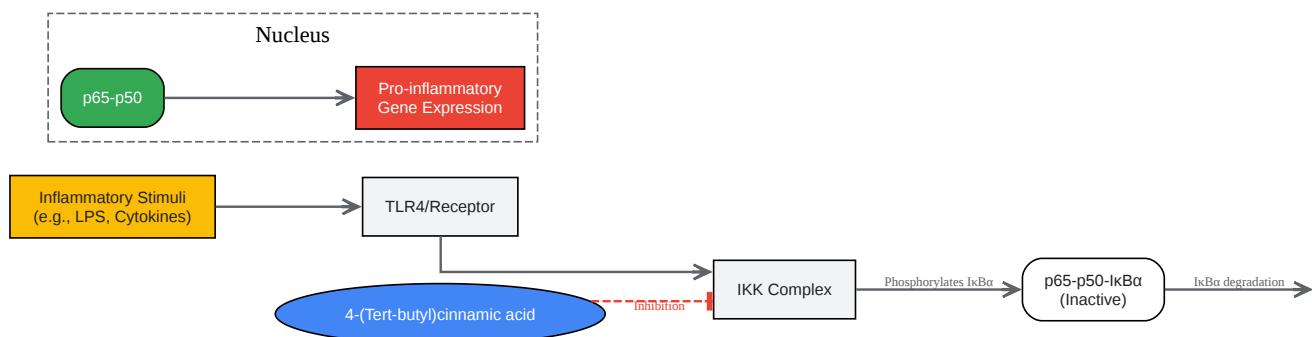
- Dissolve the crude 4-(Tert-butyl)cinnamic acid in a minimal amount of hot ethanol.
- Gradually add hot deionized water to the solution until it becomes slightly turbid.
- If the solution is colored, a small amount of activated charcoal can be added, and the solution can be heated and filtered while hot to remove the color.
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to facilitate crystallization.
- Collect the crystals by vacuum filtration and wash them with a small amount of cold ethanol-water mixture.
- Dry the purified crystals in a vacuum oven. The melting point of pure 4-(Tert-butyl)cinnamic acid is reported to be 198-200°C.^[7]

Biological Activity and Signaling Pathways

Cinnamic acid and its derivatives have been reported to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, antimicrobial, and analgesic properties. The presence of a tert-butyl group on the phenyl ring can enhance lipophilicity, potentially influencing its biological activity and cellular uptake.

The anti-inflammatory effects of many cinnamic acid derivatives are mediated through the inhibition of key signaling pathways such as the Nuclear Factor- κ B (NF- κ B) pathway. These pathways are central to the inflammatory response, and their modulation can lead to a reduction in the production of pro-inflammatory mediators.

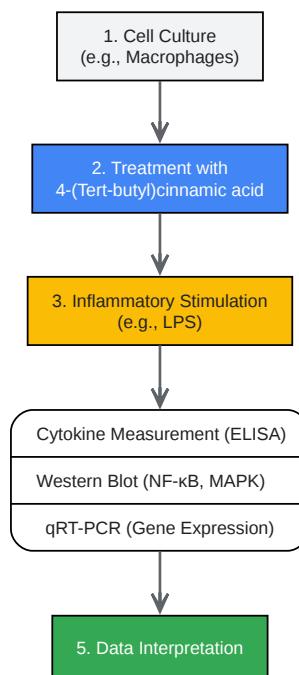
Below is a generalized diagram illustrating the potential inhibitory effect of a cinnamic acid derivative on the NF- κ B signaling pathway.

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Caption: Potential inhibition of the NF-κB signaling pathway by **4-(Tert-butyl)cinnamic acid**.

Experimental Workflow for Evaluating Anti-inflammatory Activity

The following diagram outlines a typical workflow for assessing the anti-inflammatory properties of **4-(Tert-butyl)cinnamic acid** in a cell-based assay

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Caption: Workflow for assessing the anti-inflammatory activity of **4-(Tert-butyl)cinnamic acid**.

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 4-(Tert-butyl)cinnamic Acid]. BenchChem, [2026]. [Online PDF] [https://www.benchchem.com/product/b018105#commercial-suppliers-of-4-tert-butyl-cinnamic-acid]

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